

3-(n-Butylthio)phenol: Structural Analysis, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-(Butylsulfanyl)phenol

CAS No.: 756895-79-1

Cat. No.: B7974244

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Executive Summary

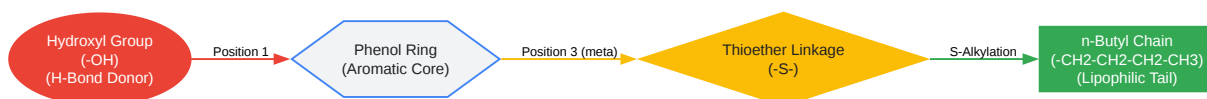
3-(n-Butylthio)phenol (C₁₀H₁₄OS) is a lipophilic phenolic derivative characterized by a meta-substituted thioether linkage. As a bifunctional molecule containing both a hydroxyl group (-OH) and a butylthio group (-S-C₄H₉), it serves as a versatile intermediate in organic synthesis.^[1] Its structural motif is particularly relevant in drug discovery as a bioisostere for 3-butoxyphenol, offering modulated lipophilicity (LogP) and metabolic stability profiles. This guide provides a definitive analysis of its molecular weight, chemical structure, and a validated protocol for its synthesis from 3-mercaptophenol.

Chemical Identity & Structural Analysis^{[2][3][4]}

The molecule consists of a benzene ring substituted at the 1-position with a hydroxyl group and at the 3-position with an n-butylthio chain. The meta-substitution pattern creates a unique electronic environment where the electron-donating hydroxyl group and the electron-rich (but less donating than alkoxy) thioether group influence the ring's reactivity.

Structural Visualization

The following diagram illustrates the connectivity and functional group distribution of 3-(n-butylthio)phenol.



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Figure 1: Structural connectivity of 3-(n-butylthio)phenol showing the meta-relationship between the polar hydroxyl head and the lipophilic butylthio tail.

Physicochemical Profile

The molecular weight and derived properties are critical for assessing the compound's behavior in biological systems (e.g., membrane permeability) and formulation.

Molecular Weight Calculation (C₁₀H₁₄OS)

Element	Count	Atomic Mass (g/mol)	Subtotal (g/mol)
Carbon (C)	10	12.011	120.110
Hydrogen (H)	14	1.008	14.112
Oxygen (O)	1	15.999	15.999
Sulfur (S)	1	32.060	32.060
Total	182.28 g/mol		

Key Properties Table

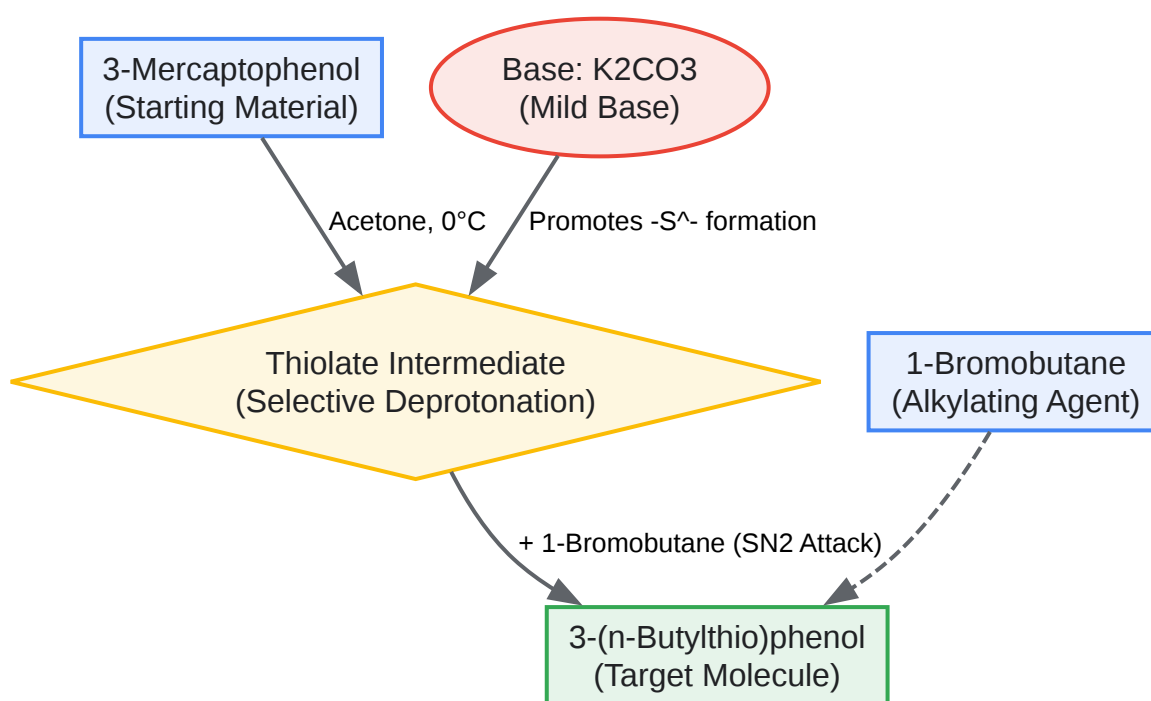
Property	Value	Notes
IUPAC Name	3-(Butylsulfanyl)phenol	Systematic nomenclature.
SMILES	<chem>CCCCSc1cccc(O)c1</chem>	Useful for cheminformatics.
LogP (Predicted)	~3.5 – 3.8	Significantly more lipophilic than phenol (LogP 1.5).
H-Bond Donors	1	Phenolic -OH.
H-Bond Acceptors	2	Oxygen (strong), Sulfur (weak).
Physical State	Viscous Oil / Low-Melting Solid	Based on analogs (e.g., 3-butylphenol).
pKa	~9.5 – 10.0	Similar to phenol; thioether has minimal inductive effect at meta position.

Synthetic Protocol: Selective S-Alkylation

The synthesis of 3-(n-butylthio)phenol exploits the nucleophilicity difference between the thiolate and phenolate anions. Thiol groups (-SH) are more acidic (pKa ~6-7) and softer nucleophiles than phenolic hydroxyl groups (pKa ~10). By using a mild base, one can selectively deprotonate the thiol to form a thiolate, which then undergoes an S_N2 reaction with an alkyl halide.

Reaction Scheme

Precursors: 3-Mercaptophenol (CAS: 40248-84-8) + 1-Bromobutane.



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Figure 2: Selective S-alkylation pathway using mild base conditions to prevent O-alkylation.

Step-by-Step Methodology

1. Reagent Preparation:

- Substrate: 3-Mercaptophenol (1.0 eq).
- Alkylating Agent: 1-Bromobutane (1.05 eq).
- Base: Potassium Carbonate (K₂CO₃) (1.2 eq) or Cesium Carbonate (Cs₂CO₃) for faster kinetics.
- Solvent: Acetone (anhydrous) or DMF (for higher temperatures).

2. Procedure:

- Dissolution: Dissolve 3-mercaptophenol in anhydrous acetone under an inert atmosphere (Nitrogen or Argon) to prevent oxidation to the disulfide.

- Deprotonation: Add K_2CO_3 slowly at 0°C . Stir for 30 minutes. The solution may change color as the thiolate forms. Note: Thiolates are prone to oxidation; maintain inert gas flow.
- Alkylation: Add 1-bromobutane dropwise via a syringe pump to control the exotherm.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–12 hours. Monitor via TLC (Thin Layer Chromatography) using Hexane:Ethyl Acetate (8:2). The product will be less polar (higher R_f) than the starting material.
- Work-up: Filter off the inorganic salts (KBr, excess K_2CO_3). Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in ethyl acetate and wash with water (3x) to remove DMF (if used) or residual salts. Dry over Na_2SO_4 .^[1]
- Isolation: Purify via flash column chromatography on silica gel.

3. Validation (Expected Spectral Data):

- ^1H NMR (CDCl_3): Look for the triplet of the terminal methyl (~ 0.9 ppm), the multiplet of the butyl chain, the triplet of the S-CH_2 (~ 2.9 ppm), and the aromatic signals (6.5–7.2 ppm). The phenolic $-\text{OH}$ typically appears as a broad singlet around 5.0–6.0 ppm (exchangeable with D_2O).

Applications in Drug Discovery & Material Science^[1]

Medicinal Chemistry (Bioisosterism)

3-(n-Butylthio)phenol is valuable as a bioisostere for 3-butoxyphenol. Replacing the ether oxygen ($-\text{O}-$) with sulfur ($-\text{S}-$) alters the compound's properties in specific ways:

- Lipophilicity: Sulfur is less electronegative and more lipophilic than oxygen, increasing the LogP . This can enhance blood-brain barrier (BBB) penetration.
- Metabolic Stability: Thioethers are generally more resistant to oxidative dealkylation (CYP450 mediated) compared to ethers, potentially prolonging the half-life of the drug

candidate.

Antioxidant Properties

The combination of a phenolic hydroxyl group and a thioether linkage provides dual antioxidant mechanisms:

- **Radical Scavenging:** The phenol donates a hydrogen atom to neutralize free radicals (forming a stable phenoxy radical).
- **Peroxide Decomposition:** The divalent sulfur can be oxidized to a sulfoxide ($-S(=O)-$), acting as a "sacrificial" antioxidant to scavenge hydroperoxides.

References

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